

A Comprehensive Technical Guide to DL-Glyceraldehyde-1-d: Identification, Characterization, and Application

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Compound of Interest

Compound Name: *DL-Glyceraldehyde-1-d*

CAS No.: 72599-69-0

Cat. No.: B583802

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For Researchers, Scientists, and Drug Development Professionals

Introduction: The Significance of Isotopic Labeling in Scientific Research

In the landscape of modern chemical and biomedical research, isotopically labeled compounds are indispensable tools for elucidating complex biological pathways, understanding reaction mechanisms, and quantifying metabolites with high precision. The substitution of an atom with its stable isotope, such as the replacement of hydrogen with deuterium, provides a subtle yet powerful means to trace the fate of molecules in intricate systems. **DL-Glyceraldehyde-1-d**, a deuterated form of the simplest aldose, serves as a key probe in metabolic studies, particularly in glycolysis and related pathways. This guide provides an in-depth overview of its identification, synthesis, analytical characterization, and applications, tailored for the discerning scientific audience.

Part 1: Core Identification of DL-Glyceraldehyde-1-d

The unique identity of **DL-Glyceraldehyde-1-d** is established by its Chemical Abstracts Service (CAS) number, which is a universal and unambiguous identifier for chemical substances.

Identifier	Value
Chemical Name	DL-Glyceraldehyde-1-d
CAS Number	72599-69-0[1]
Molecular Formula	C ₃ H ₅ DO ₃
Molecular Weight	Approximately 91.08 g/mol

Glyceraldehyde is a foundational molecule in stereochemistry, serving as the configurational standard for carbohydrates. The "DL" designation indicates a racemic mixture of D- and L-glyceraldehyde. The "-1-d" suffix specifies that a deuterium atom is located at the C1 (aldehyde) position.

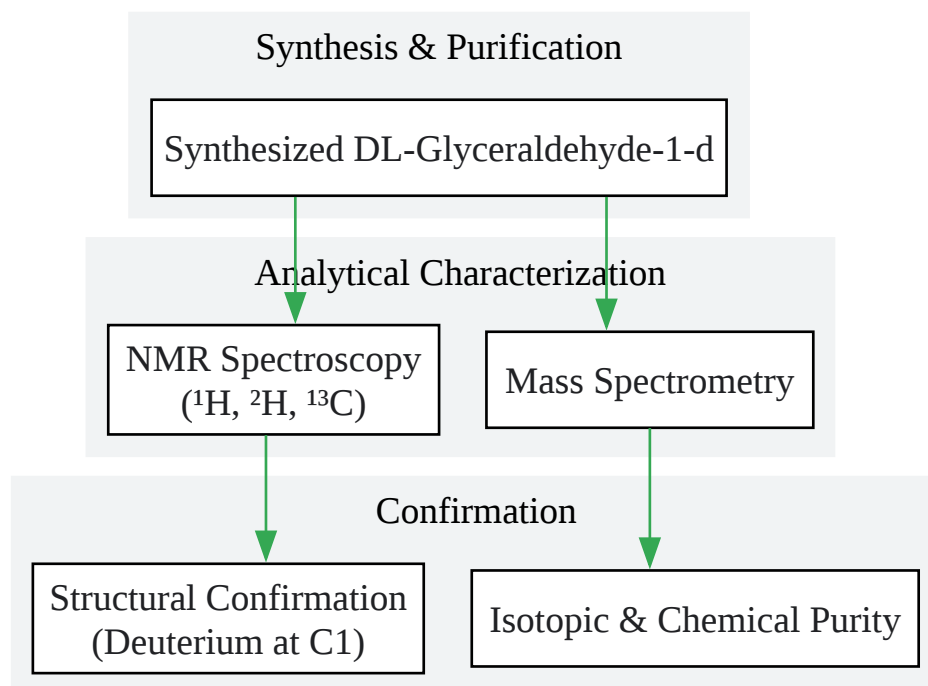
Part 2: Synthesis and Purification of DL-Glyceraldehyde-1-d

The introduction of a deuterium atom at a specific position requires a controlled synthetic approach. While a definitive, publicly available, step-by-step protocol for **DL-Glyceraldehyde-1-d** is not readily found in the literature, a general and plausible synthetic strategy can be outlined based on established methods for the synthesis of deuterated aldehydes.

Conceptual Synthetic Workflow

The synthesis of **DL-Glyceraldehyde-1-d** would likely involve the reduction of a suitable precursor, such as a carboxylic acid or its derivative, using a deuterium source. A common method for preparing deuterated aldehydes is the reduction of Weinreb amides or esters with a deuterated reducing agent.

DL-Glyceric acid or protected derivative → Activation (e.g., formation of Weinreb amide) → Reduction with Deuterated Reagent (e.g., LiAlD₄ or NaBD₄) → Workup and Deprotection → DL-Glyceraldehyde-1-d



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